

# malonic acid dihydrazide chemical properties and structure

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## Compound of Interest

Compound Name: *Malonic acid dihydrazide*

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## Malonic Acid Dihydrazide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Malonic acid dihydrazide**, a versatile organic compound, holds significant importance across various scientific disciplines, including medicinal chemistry, polymer science, and organic synthesis. Its unique chemical structure, characterized by a central methylene group flanked by two hydrazide functionalities, imparts a range of reactive properties that enable its use as a key building block for novel molecular architectures. This technical guide provides an in-depth overview of the chemical properties, structure, and synthesis of **malonic acid dihydrazide**, supplemented with detailed experimental protocols and graphical representations to facilitate its application in research and development.

## Chemical Properties and Structure

**Malonic acid dihydrazide**, also known as propanedioic acid, dihydrazide, is a white to off-white crystalline powder.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the tables below.

## Identifiers and Descriptors

Identifier	Value
IUPAC Name	Propanedioic acid, dihydrazide
Synonyms	Malonyl hydrazide, Malonhydrazide, Malonic dihydrazide[2][3]
CAS Number	3815-86-9[2][3]
Chemical Formula	C <sub>3</sub> H <sub>8</sub> N <sub>4</sub> O <sub>2</sub> [2][3][4]
Molecular Weight	132.12 g/mol [2][3]
SMILES	C(C(=O)NN)C(=O)NN[2]
InChI	InChI=1S/C3H8N4O2/c4-6-2(8)1-3(9)7-5/h1,4-5H2,(H,6,8)(H,7,9)[2][3]
InChIKey	PSIKPHJLTVSQFO-UHFFFAOYSA-N[2][3]

## Physical and Chemical Properties

Property	Value
Appearance	White to almost white crystalline powder[1][2]
Melting Point	152-154 °C[2]
Boiling Point (Predicted)	554.0 ± 33.0 °C[2]
Density (Predicted)	1.358 ± 0.06 g/cm <sup>3</sup> [2]
pKa (Predicted)	11.88 ± 0.35[2]
Solubility	Soluble in water and various organic solvents[4]
Storage	2-8°C, protect from light[2]

## Molecular Structure

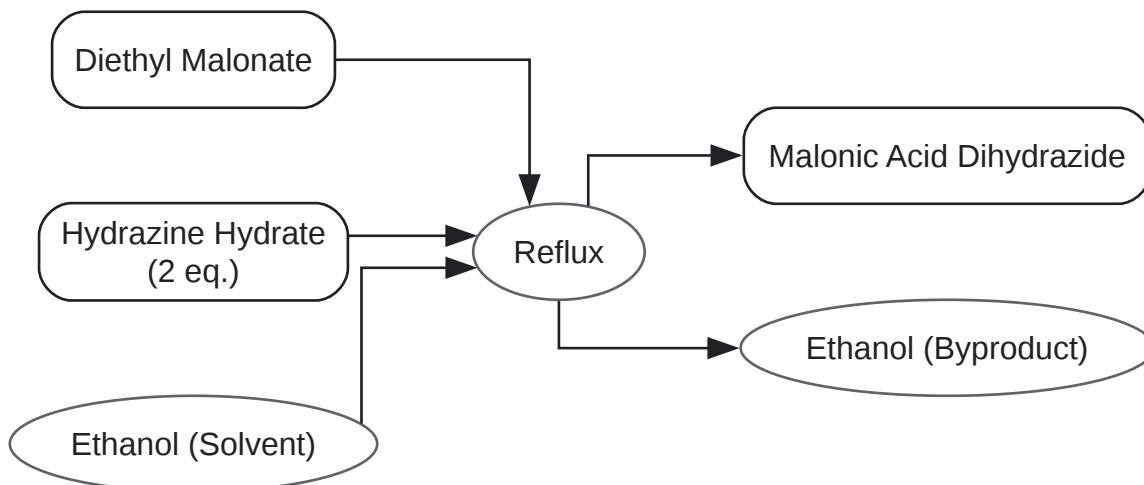
The structure of **malonic acid dihydrazide** features a flexible three-carbon backbone. The presence of two primary amine groups and two amide functionalities makes it a versatile

building block in organic synthesis and a potent ligand in coordination chemistry. The molecule can exhibit keto-enol tautomerism, which can influence its reactivity and coordination behavior.

## Synthesis of Malonic Acid Dihydrazide

The most common and efficient method for the synthesis of **malonic acid dihydrazide** involves the reaction of a dialkyl malonate, typically diethyl malonate, with hydrazine hydrate.

### Reaction Scheme



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Caption: Synthesis of **Malonic Acid Dihydrazide**.

### Detailed Experimental Protocol

This protocol is a representative procedure based on commonly cited laboratory methods.[\[5\]](#)[\[6\]](#)

Materials:

- Diethyl malonate
- Hydrazine hydrate (80% solution)
- Absolute ethanol
- Diethyl ether

- Anhydrous calcium chloride

Equipment:

- Round-bottom flask with reflux condenser
- Heating mantle or water bath
- Stirring apparatus
- Ice-water bath
- Büchner funnel and flask
- Desiccator

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve diethyl malonate (1 equivalent) in absolute ethanol.
- Addition of Hydrazine Hydrate: To the stirred solution, slowly add hydrazine hydrate (2 equivalents) dropwise. An exothermic reaction may be observed.
- Reflux: Heat the reaction mixture to reflux using a heating mantle or water bath and maintain reflux for 4-10 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Crystallization: After the reaction is complete, cool the mixture to room temperature and then place it in an ice-water bath to induce crystallization of the product.
- Isolation: Collect the white solid precipitate by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected solid with cold ethanol and then with diethyl ether to remove unreacted starting materials and impurities.
- Drying: Dry the purified **malonic acid dihydrazide** in a desiccator over anhydrous calcium chloride to a constant weight.

Expected Yield: 90-95%[\[5\]](#)[\[6\]](#)

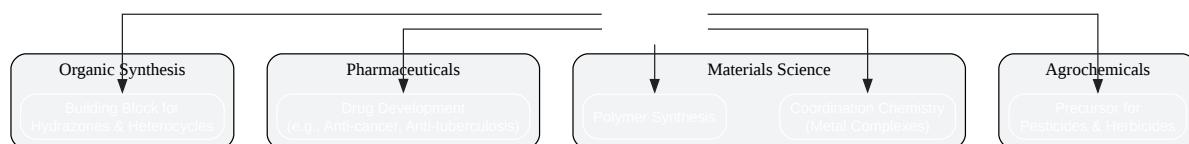
## Reactivity and Applications

**Malonic acid dihydrazide**'s rich functionality makes it a valuable precursor in various chemical transformations.

## Key Reactions

- Formation of Hydrazones: The primary amine groups readily react with aldehydes and ketones to form stable hydrazone linkages. This reaction is fundamental to its use in dynamic covalent chemistry and the synthesis of various heterocyclic compounds.
- Coordination Chemistry: The nitrogen and oxygen atoms of the hydrazide moieties act as excellent donor sites for metal ions, making it a versatile ligand for the synthesis of coordination polymers and metal complexes with interesting magnetic and catalytic properties.[\[5\]](#)[\[7\]](#)
- Polymer Chemistry: As a bifunctional monomer, it is used in the preparation of polyamides and other polymers, often imparting improved thermal stability.[\[1\]](#)

## Major Applications



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Caption: Applications of **Malonic Acid Dihydrazide**.

**Malonic acid dihydrazide** serves as a critical intermediate in several industrial and research applications:

- Pharmaceuticals: It is a key component in the synthesis of various pharmaceutical compounds, including potential anti-tuberculosis and anti-cancer agents.[1]
- Agrochemicals: The compound is utilized in the development of new pesticides and herbicides.[1]
- Polymer Industry: It is employed to create hydrazone linkages in polymers, which can enhance the properties of materials used in coatings and adhesives.[1]
- Analytical Chemistry: It can be used as a reagent in certain analytical methods for the detection and quantification of specific compounds.[1]

## Conclusion

**Malonic acid dihydrazide** is a compound of considerable scientific interest due to its versatile chemical nature and broad range of applications. The information and protocols provided in this guide are intended to support researchers and professionals in leveraging the unique properties of this molecule for the advancement of their respective fields. Further exploration of its reactivity and the development of novel applications remain promising areas for future research.

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